

"methyl 3-bromopropanoate" CAS number and molecular weight

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Compound of Interest

Compound Name: *Br-C3-methyl ester*

Cat. No.: *B1585468*

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An In-depth Technical Guide to Methyl 3-Bromopropanoate

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides core technical data and visualizations for methyl 3-bromopropanoate, a key building block in organic synthesis.

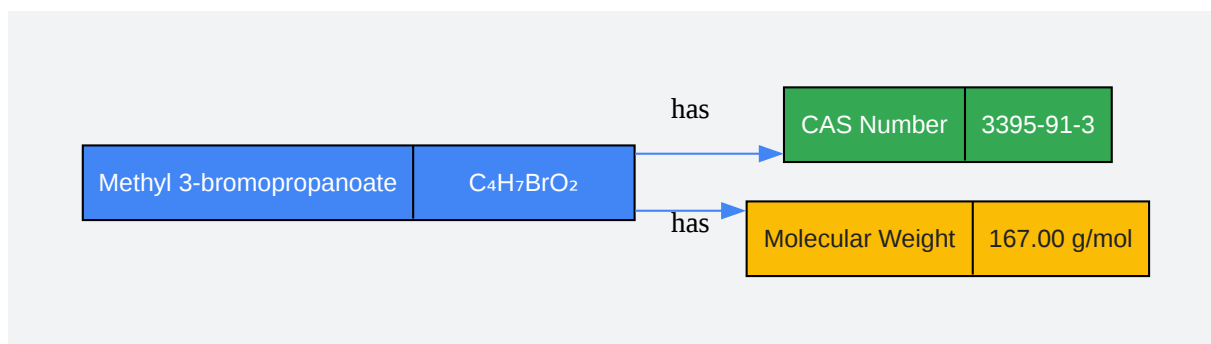
Core Chemical Data

Methyl 3-bromopropanoate is a valuable reagent in various synthetic pathways due to its bifunctional nature, containing both an ester and a bromo group. The fundamental properties of this compound are summarized below.

Property	Value	Citations
CAS Number	3395-91-3	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Weight	167.00 g/mol	[1] [2] [4] [7] [8]
Molecular Formula	C4H7BrO2	[1] [2] [3] [4] [7] [8]

Logical Relationship Diagram

The following diagram illustrates the direct association between the chemical's common name and its primary identifiers.



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Core identifiers for Methyl 3-bromopropanoate.

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References

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- To cite this document: BenchChem. ["methyl 3-bromopropanoate" CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585468#methyl-3-bromopropanoate-cas-number-and-molecular-weight]

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